

# "Methyl 5-acetyl-2-(benzyloxy)benzoate" molecular structure and formula

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## Compound of Interest

Compound Name: Methyl 5-acetyl-2-(benzyloxy)benzoate

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## An In-depth Technical Guide to Methyl 5-acetyl-2-(benzyloxy)benzoate

This technical guide provides a comprehensive overview of **Methyl 5-acetyl-2-(benzyloxy)benzoate**, a key intermediate in organic and pharmaceutical synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its molecular structure, chemical properties, and synthesis protocols.

## Molecular Structure and Formula

**Methyl 5-acetyl-2-(benzyloxy)benzoate** is an organic compound distinguished by a methyl ester, an acetyl group, and a benzyloxy substituent attached to a benzoate core.<sup>[1]</sup> This combination of functional groups contributes to its specific reactivity and utility in multi-step synthetic processes.<sup>[2]</sup>

Molecular Formula: C<sub>17</sub>H<sub>16</sub>O<sub>4</sub><sup>[1][3][4]</sup>

Chemical Structure:

- SMILES: O=C(OC)c1cc(ccc1OCc1ccccc1)C(=O)C<sup>[1]</sup>
- InChI Key: CCBVZNHYLQHOLD-UHFFFAOYSA-N<sup>[1]</sup>

## Physicochemical and Identification Properties

A summary of the key quantitative data for **Methyl 5-acetyl-2-(benzyloxy)benzoate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	27475-09-8	[1][3][5]
Molecular Weight	284.31 g/mol	[3][4][5]
Appearance	White to off-white solid or viscous liquid	[1]
Melting Point	69-72°C	[2]
Density	1.167 ± 0.06 g/cm <sup>3</sup> (at 20°C)	[2]
Solubility	Almost insoluble in water (0.063 g/L at 25°C)	[2]
MDL Number	MFCD00075778	[2][5]

## Applications in Synthesis

**Methyl 5-acetyl-2-(benzyloxy)benzoate** is a versatile intermediate in organic synthesis, particularly valued in the pharmaceutical industry.[1][2] Its primary application is as a precursor in the synthesis of more complex molecules, such as Salmeterol, a long-acting  $\beta_2$  adrenergic receptor agonist.[6][7][8] The benzyloxy group serves as a stable protecting group for the phenolic hydroxyl, while the acetyl and methyl ester moieties provide sites for further chemical modification.[2]

## Experimental Protocols

The following section details a key experimental protocol involving **Methyl 5-acetyl-2-(benzyloxy)benzoate**: its synthesis via benzylation.

### Synthesis of Methyl 5-acetyl-2-(benzyloxy)benzoate

This process involves the benzylation of Methyl 5-acetyl-2-hydroxybenzoate.

Materials:

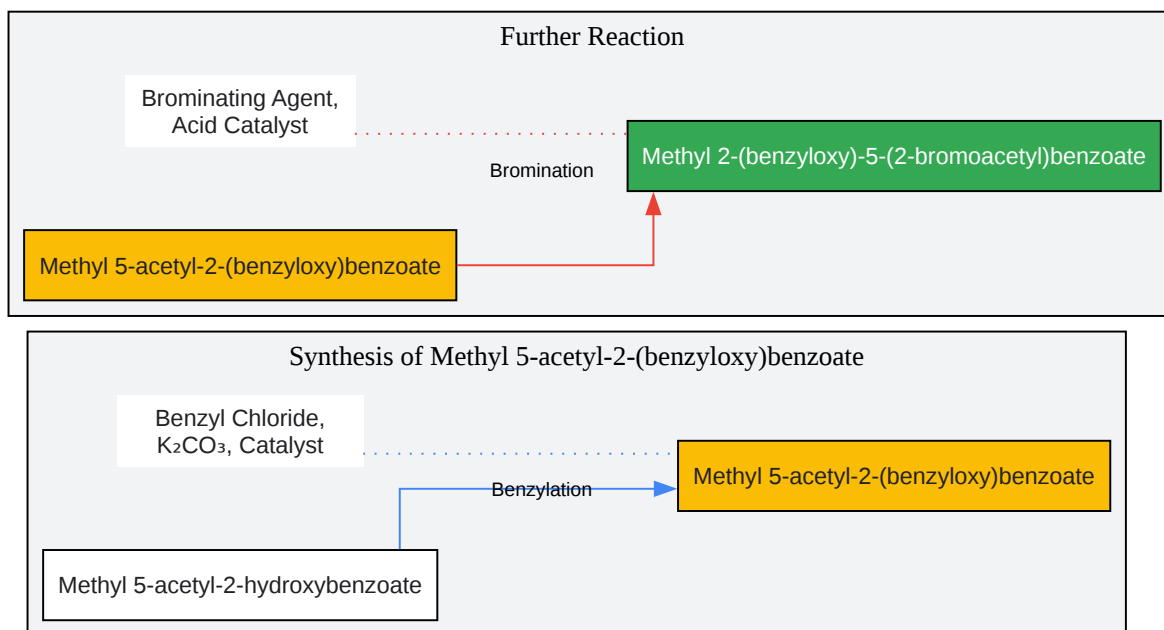
- Methyl 5-acetyl-2-hydroxybenzoate (Starting material)
- Benzyl chloride (Benzylation agent)
- Potassium carbonate (Base)
- Tetrabutylammonium bromide (Phase-transfer catalyst)
- Dimethylformamide (DMF) or Acetone (Polar aprotic solvent)

#### Procedure:

- Methyl 5-acetyl-2-hydroxybenzoate is dissolved in a suitable polar aprotic solvent such as DMF or acetone.
- Benzyl chloride (1.2–1.5 equivalents), potassium carbonate (2.0–3.0 equivalents), and a phase-transfer catalyst like tetrabutylammonium bromide (0.1–0.3 equivalents) are added to the solution.<sup>[9]</sup>
- The reaction mixture is heated to 60–70°C and stirred for 8–12 hours.<sup>[9]</sup>
- Upon completion, the product, **Methyl 5-acetyl-2-(benzyloxy)benzoate**, is isolated and purified using standard laboratory techniques.

## Reaction Pathway Visualization

The following diagram illustrates the synthetic pathway from the precursor to **Methyl 5-acetyl-2-(benzyloxy)benzoate** and its subsequent conversion, which is a critical step in the synthesis of Salmeterol intermediates.



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Caption: Synthetic pathway of **Methyl 5-acetyl-2-(benzyloxy)benzoate** and its subsequent bromination.

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